

# Application Notes and Protocols for ACE2 Enzyme Activity Fluorometric Assay

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## Compound of Interest

Compound Name: ACE2 protein

Cat. No.: B1178254

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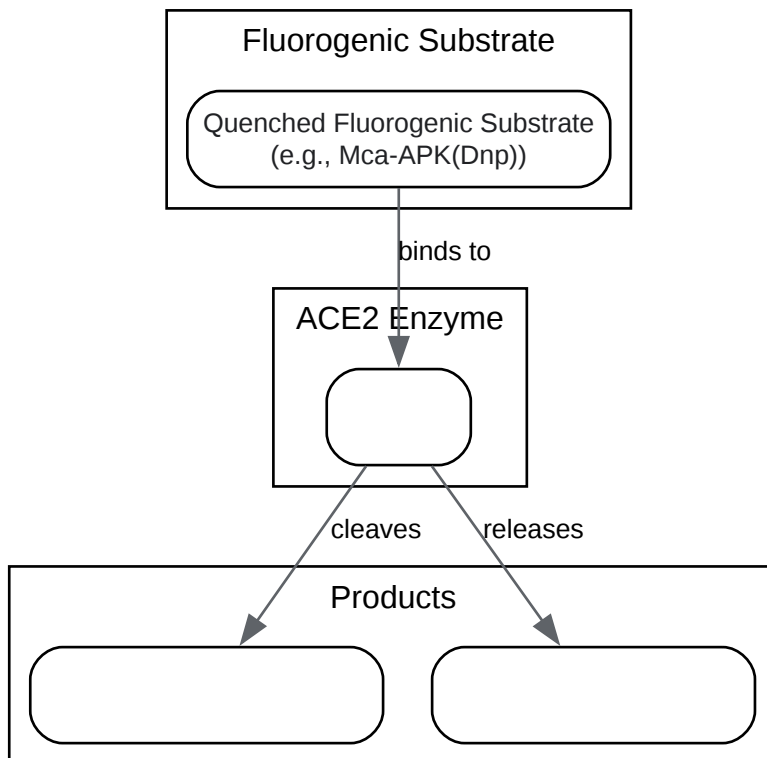
These application notes provide a detailed protocol for measuring Angiotensin-Converting Enzyme 2 (ACE2) activity using a fluorometric assay. This assay is a robust and sensitive method for quantifying ACE2 enzymatic activity in various samples, including purified enzymes, cell lysates, and tissue homogenates. Furthermore, this protocol is readily adaptable for high-throughput screening of potential ACE2 inhibitors, a critical step in drug discovery for cardiovascular diseases and viral infections like COVID-19.

The assay principle is based on the cleavage of a specific, non-fluorescent peptide substrate by ACE2. This cleavage releases a fluorophore, 7-Methoxycoumarin-4-acetic acid (MCA), which results in a measurable increase in fluorescence intensity.<sup>[1][2][3][4][5]</sup> The rate of the fluorescence increase is directly proportional to the ACE2 activity in the sample.

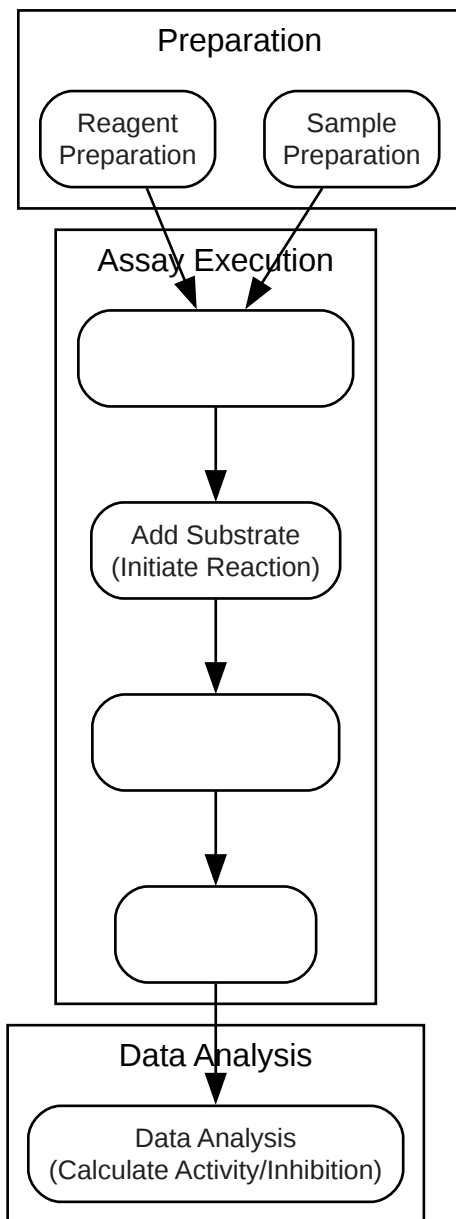
## Signaling Pathway of ACE2 Catalytic Activity

The diagram below illustrates the fundamental enzymatic reaction catalyzed by ACE2 that is exploited in this fluorometric assay.

## ACE2 Catalytic Activity Pathway



## ACE2 Fluorometric Assay Workflow



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